

Technical Safety & Handling Guide: 1,2-Epoxy-7-octene

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Compound of Interest

Compound Name: 1,2-Epoxy-7-octene

CAS No.: 19600-63-6

Cat. No.: B1584060

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Executive Summary & Risk Profile

1,2-Epoxy-7-octene (also known as 7,8-Epoxy-1-octene) is a bifunctional building block critical in polymer chemistry and organic synthesis. Its utility stems from its "dual warhead" structure: a strained oxirane (epoxide) ring susceptible to nucleophilic attack, and a terminal alkene available for metathesis or radical polymerization.

However, this utility creates a complex hazard profile. It acts as both a flammable solvent and a potential alkylating agent. Improper handling can trigger two distinct runaway reactions: exothermic ring-opening polymerization or radical cross-linking. This guide moves beyond the standard SDS to provide a self-validating handling protocol for research environments.

Critical Hazard Matrix

Hazard Class	Classification	Operational Implication
Flammability	Cat 3 Liquid (FP: ~38°C)	Vapors travel; ground all equipment.[1] Use spark-proof tools.
Reactivity	High (Epoxide + Alkene)	Susceptible to acid-catalyzed polymerization and peroxide formation.
Health	Skin/Eye Irritant (Cat 2)	Alkylating Agent: Treat as a potential mutagen. Direct contact causes immediate, irreversible protein alkylation.

Chemical Identity & Physical Properties

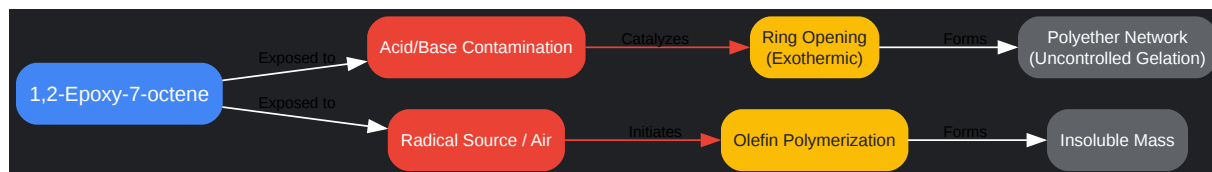
Data aggregated from verified supplier certificates (Thermo Fisher, Biosynth).

Property	Value	Technical Note
Molecular Weight	126.20 g/mol	Low MW facilitates rapid skin permeation.[2]
Boiling Point	~167°C (at 760 mmHg)	High boiler, but generates flammable vapors at ambient temp.
Density	0.85 g/mL	Lighter than water; spills will float and spread.
Solubility	Immiscible in water	Aqueous quenching requires a co-solvent (e.g., Ethanol/THF).
Appearance	Clear, colorless liquid	Check for yellowing (indicates polymerization/degradation).

Reactivity Logic & Mechanism

To handle this compound safely, one must understand its "Dual Reactivity." The molecule possesses two distinct reactive sites that require mutually exclusive inhibition strategies.

DOT Diagram: Dual Reactivity Pathways



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Caption: The molecule reacts via two independent pathways. Acids trigger the epoxide end; radicals/oxygen trigger the alkene end.

Advanced Handling Protocol

Standard Operating Procedure (SOP) for Research Scale (<1L)

Personal Protective Equipment (PPE) Selection

Standard nitrile gloves are insufficient for prolonged contact with low-molecular-weight epoxides.

- Primary Barrier: Silver Shield® (Laminate) or Butyl Rubber gloves.
- Secondary Barrier: Double-gloving with extended cuff nitrile (for dexterity) over the laminate liner.
- Respiratory: If working outside a fume hood, a full-face respirator with Organic Vapor (OV) cartridges is mandatory due to the alkylation risk to lung tissue.

Storage & Stability Checks

The Peroxide Threat: The terminal alkene position is susceptible to auto-oxidation, forming peroxides. These peroxides can then catalyze the polymerization of the epoxide ring, leading to container rupture.

- Storage Condition: 2°C – 8°C (Refrigerated).
- Atmosphere: Store under Argon or Nitrogen.
- Stabilizers: Often supplied with BHT (butylated hydroxytoluene). Ensure the inhibitor is not removed by purification unless immediately used.
- Self-Validation Step: Before distilling or heating, test for peroxides using Quantofix® strips. If >10 mg/L, treat with ferrous sulfate or pass through activated alumina.

Transfer & Usage

Technique: Use Cannula transfer or gas-tight syringes to avoid oxygen introduction.

- Purge: Ensure receiving vessel is flame-dried and N₂-purged.
- Pressure: Use slight positive pressure (N₂) to push liquid; avoid pulling vacuums on volatile flammable epoxides if possible to prevent vapor loss to pump oil.
- Traps: If using a vacuum line, use a liquid nitrogen trap. Epoxides in pump oil can polymerize and seize the pump.

Emergency Response & Deactivation (Quenching)

Do not simply wash down the drain. Epoxides are toxic to aquatic life and persist in plumbing traps.

Deactivation Solution (The "Quench Soup")

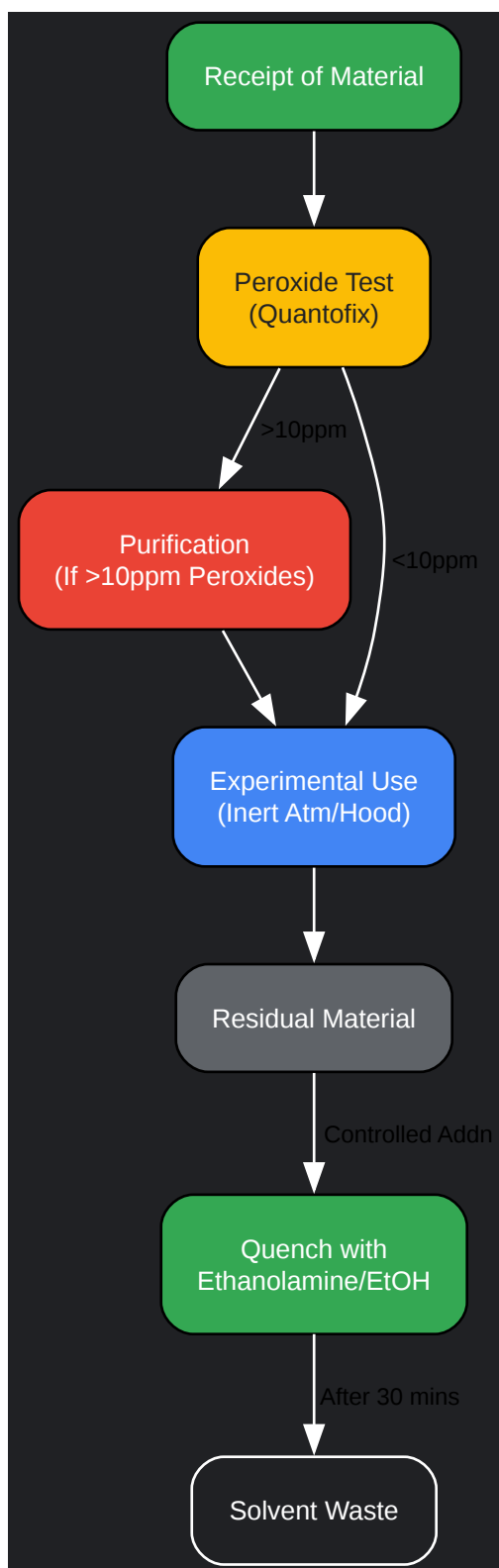
Prepare a solution of:

- 50% Water (Heat sink)
- 40% Ethanol (Co-solvent to solubilize the epoxide)
- 10% Ethanolamine (Nucleophile)

Quenching Workflow

- Dilute: Dilute the residual **1,2-epoxy-7-octene** in the reaction vessel with an equal volume of Ethanol.
- Cool: Place the vessel in an ice bath (0°C).
- React: Add the "Quench Soup" dropwise. The ethanolamine will open the epoxide ring to form a water-soluble, non-reactive amino-alcohol.
- Wait: Stir for 30 minutes.
- Disposal: The resulting mixture is now a basic organic waste (non-reactive). Dispose of according to local solvent waste regulations.

DOT Diagram: Safe Handling Workflow



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Caption: Operational workflow ensuring material integrity and safe disposal.

References

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